An In-depth Technical Guide to 2-Hexanethiol: Structure, Properties, and Experimental Protocols

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Compound of Interest

Compound Name:	*2-Hexanethiol*
CAS No.:	*1679-06-7*
Cat. No.:	*B162965*

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Abstract

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and reactivity of **2-Hexanethiol** (CAS No: 1679-06-7). Detailed experimental protocols for its synthesis and key reactions are presented, along with an in-depth analysis of its spectral data (^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry). This document is intended to serve as a valuable resource for researchers and professionals in chemistry and drug development who are working with or interested in aliphatic thiols.

Chemical Structure and Identification

2-Hexanethiol, also known as hexan-2-thiol, is a chiral organosulfur compound with a thiol group attached to the second carbon of a hexane chain.

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Identifier	Value
IUPAC Name	hexane-2-thiol[1]
CAS Number	1679-06-7[1][2]
Molecular Formula	$C_6H_{14}S$[1][2]
Molecular Weight	118.24 g/mol [1][2]
InChI Key	ABNPJVOPTXYSQW-UHFFFAOYSA-N[2]
Canonical SMILES	CCCCC(C)S[1]
Synonyms	2-Hexylthiol, 2-Hexyl mercaptan, 1-Methylpentyl hydrosulfide[1][2]

Physicochemical Properties

2-Hexanethiol is a colorless liquid with a strong, unpleasant odor characteristic of thiols.[3] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Appearance	Colorless liquid	[3]
Melting Point	-147 °C	[3]
Boiling Point	139.1 °C	[3]
Density	0.8302 g/cm³	[3]
Refractive Index	1.4426	[3]
pKa	10.94 ± 0.10 (Predicted)	[3]
LogP	2.7 (Predicted)	[1]
Vapor Pressure	7.5 mmHg at 25 °C	

Note: Some physical properties are predicted values from computational models.

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Solubility

While specific quantitative data is not readily available, **2-Hexanethiol** is expected to be miscible with many organic solvents such as ethanol, diethyl ether, and toluene, based on the principle of "like dissolves like". It is expected to have low solubility in water due to its nonpolar alkyl chain.

Synthesis of 2-Hexanethiol

2-Hexanethiol can be synthesized through various methods, with the most common being the nucleophilic substitution of a 2-hexyl halide with a hydrosulfide salt or the conversion of 2-hexanol.

Synthesis from 2-Bromohexane via Nucleophilic Substitution

This method involves the reaction of 2-bromohexane with sodium hydrosulfide (NaSH) in an alcoholic solvent.

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium hydrosulfide (1.1 equivalents) in ethanol.
- Addition of Reactant: Slowly add 2-bromohexane (1 equivalent) to the stirred solution at room temperature.
- Reaction: Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extraction: Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Washing: Combine the organic layers and wash with brine (2 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

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- Purification: Purify the crude product by fractional distillation to obtain pure **2-Hexanethiol**.

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References

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